

Technical Support Center: Optimizing hPSC Removal with PluriSIn #2

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Compound of Interest

Compound Name: PluriSIn #2

Cat. No.: B3182385

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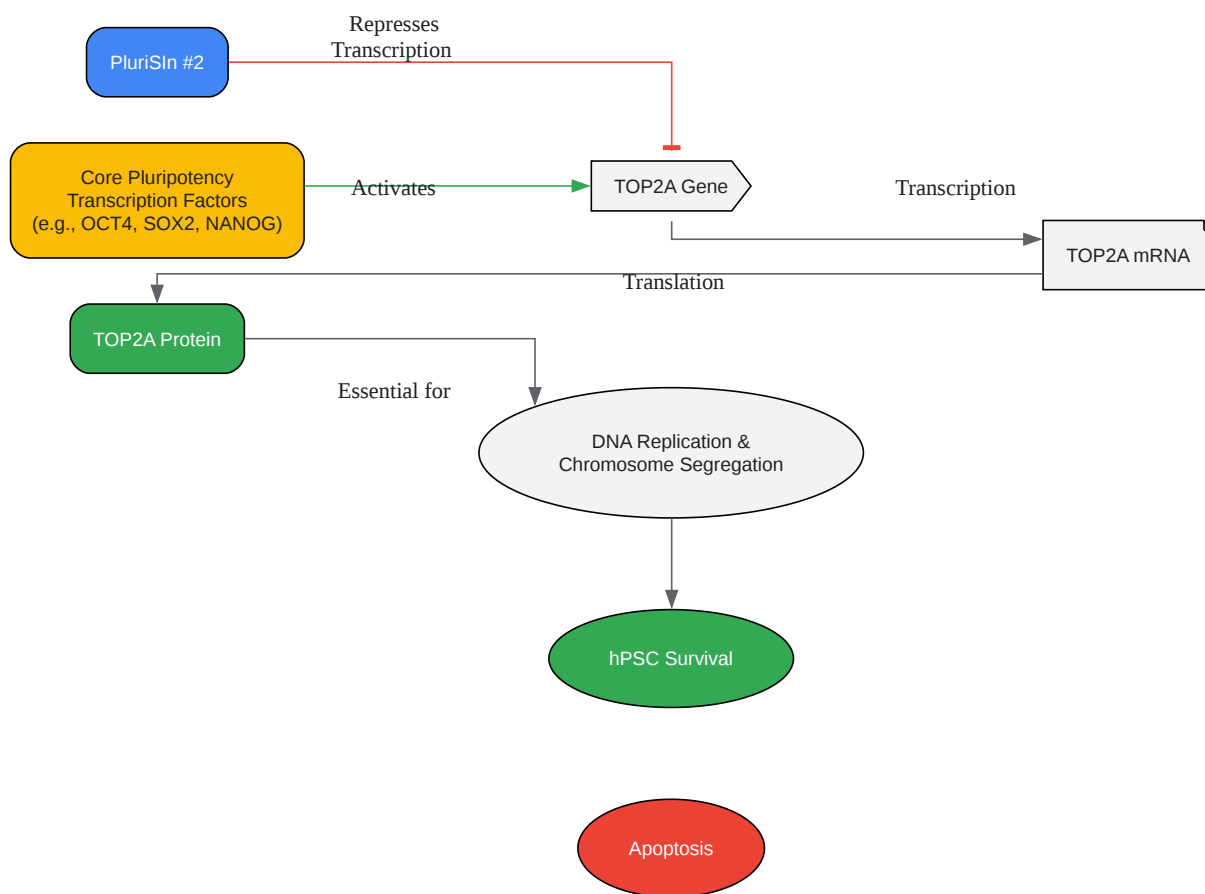
Welcome to the technical support center for **PluriSIn #2**. This guide is designed for researchers, scientists, and drug development professionals to provide troubleshooting assistance and frequently asked questions (FAQs) to improve the efficiency of human pluripotent stem cell (hPSC) removal using **PluriSIn #2**.

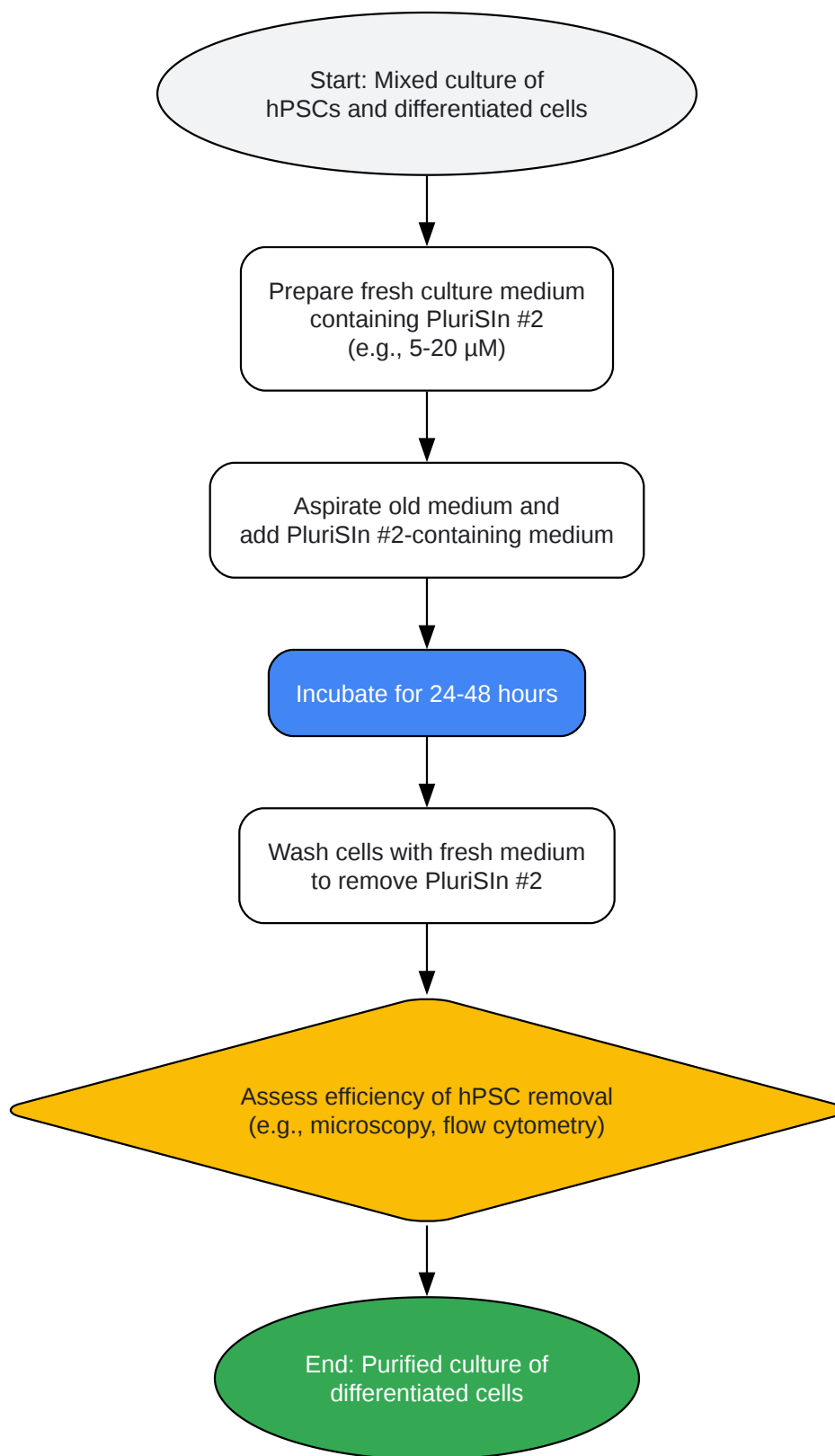
Understanding PluriSIn #2

PluriSIn #2 is a small molecule that selectively induces apoptosis in undifferentiated human pluripotent stem cells (hPSCs), including embryonic stem cells (ESCs) and induced pluripotent stem cells (iPSCs). Its unique mechanism of action allows for the purification of differentiated cell populations by eliminating residual pluripotent cells, a critical step in ensuring the safety and efficacy of cell-based therapies.

Unlike PluriSIn #1, which targets the oleic acid biosynthesis pathway, **PluriSIn #2** acts by selectively repressing the transcription of Topoisomerase II alpha (TOP2A).^[1] TOP2A is an enzyme essential for DNA replication and is highly expressed in undifferentiated hPSCs.^[1] Upon differentiation, the expression of TOP2A is significantly downregulated, rendering differentiated cells less sensitive to the effects of **PluriSIn #2**.^[1]

Signaling Pathway of PluriSIn #2 in hPSCs





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References

- 1. meshorerlab.huji.ac.il [meshorerlab.huji.ac.il]
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